

Proper Disposal Procedures for Retaspimycin

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Compound of Interest

Compound Name: *Retaspimycin*

CAS No.: *857402-23-4*

Cat. No.: *B1249870*

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Retaspimycin, also known as IPI-504, is a potent inhibitor of Heat Shock Protein 90 (HSP90) used in laboratory research.[1] Due to its chemical nature and biological activity, it is imperative that researchers, scientists, and drug development professionals adhere to strict safety and disposal protocols to protect both personnel and the environment. This guide provides essential, step-by-step information for the proper handling and disposal of **Retaspimycin** waste.

Immediate Safety and Handling Precautions

Before handling **Retaspimycin**, ensure all required personal protective equipment (PPE) is worn and that you are working in a designated area with appropriate engineering controls.

- Engineering Controls: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[2] Ensure a safety shower and eye wash station are readily accessible.
[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.[2]
 - Hand Protection: Use chemically resistant protective gloves.[2]

- Body Protection: Wear impervious clothing, such as a lab coat.[\[2\]](#)
- Respiratory Protection: If dust or aerosols may be generated, use a suitable respirator.[\[2\]](#)

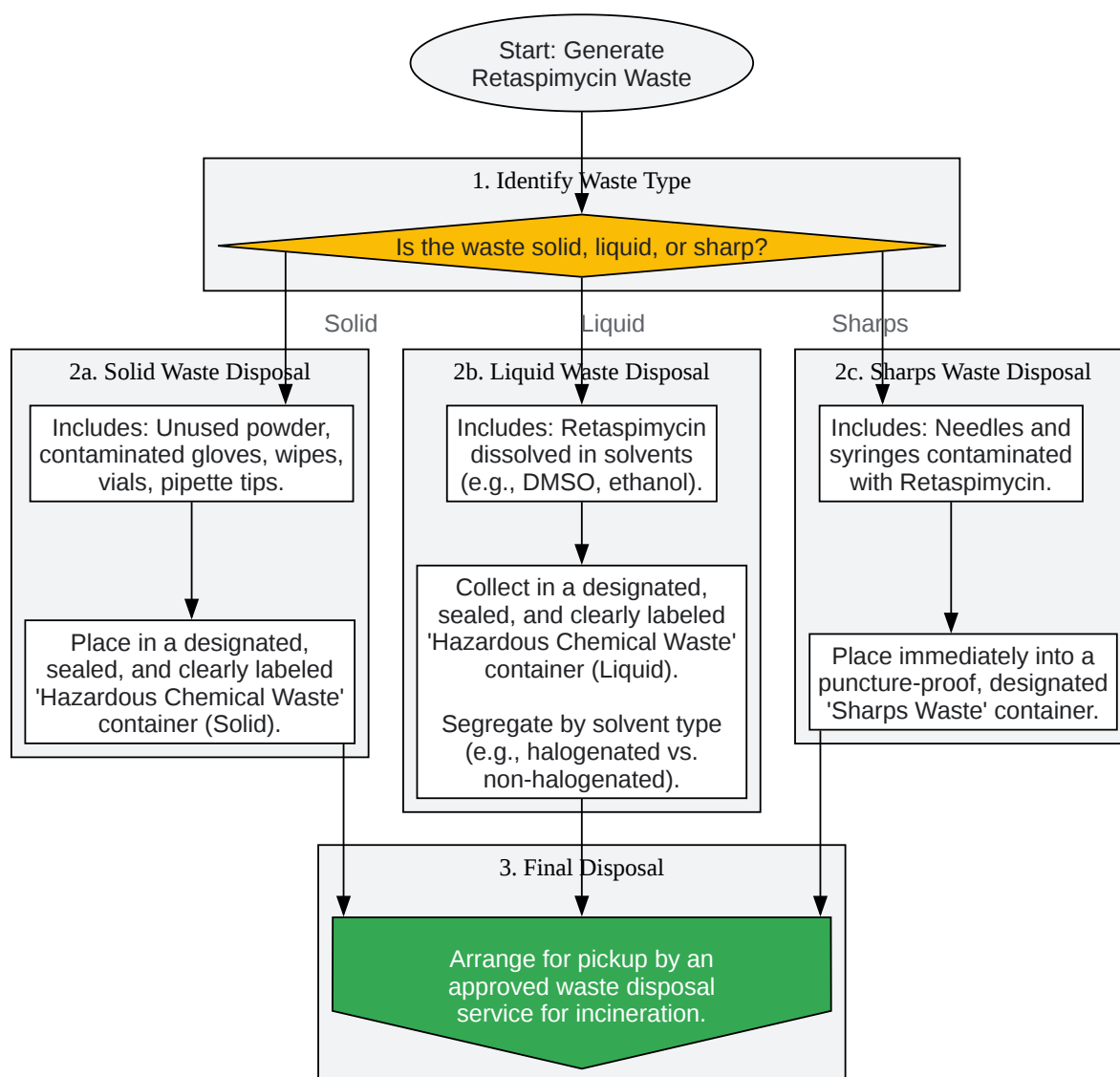
Hazard Identification and Summary

Retaspimycin Hydrochloride is classified with specific hazards that dictate its handling and disposal requirements. The primary hazards are summarized in the table below.

Hazard Class	GHS Code	Statement	Precautionary Measures
Acute Toxicity, Oral	H302	Harmful if swallowed.	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. If swallowed, call a POISON CENTER or doctor. Rinse mouth. [2]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.	Avoid release to the environment. [2]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.	Collect spillage. Avoid release to the environment. [2]

Retaspimycin Disposal Workflow

The proper disposal route for **Retaspimycin** waste depends on its form (solid, liquid, sharp) and contamination level. Follow this workflow to determine the correct disposal stream.



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Caption: Decision workflow for segregating and disposing of **Retaspimycin** waste.

Detailed Disposal Protocols

All disposal actions must comply with institutional policies and local, state, and federal regulations, such as those from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[3][4][5]}

- **Designate a Waste Container:** Use a rigid, leak-proof container with a secure lid. The container must be compatible with the chemical waste.
- **Label the Container:** Clearly label the container with "Hazardous Chemical Waste," "**Retaspimycin**," and the appropriate hazard symbols (e.g., "Toxic," "Environmental Hazard").
- **Collect Waste:** Place all non-sharp, solid materials contaminated with **Retaspimycin** into this container. This includes:
 - Expired or unused solid **Retaspimycin** powder.
 - Contaminated PPE (gloves, disposable lab coats).
 - Weighing papers, plastic vials, and pipette tips.
- **Secure and Store:** Keep the container sealed when not in use. Store it in a designated, secure area away from incompatible materials.^[2]
- **Final Disposal:** Once the container is full, arrange for its collection by your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company.^[2]
- **Designate a Waste Container:** Use a sealable, chemical-resistant container (e.g., a glass or polyethylene jerry can) designated for liquid hazardous waste.^[6]
- **Segregate Waste Streams:** Do not mix incompatible waste streams. Collect **Retaspimycin** solutions based on the solvent used. For example, maintain separate containers for chlorinated and non-chlorinated solvent waste.^[6]
- **Label the Container:** Clearly label the container with "Hazardous Chemical Waste," the full names of all constituents (e.g., "**Retaspimycin** in DMSO"), their approximate concentrations,

and relevant hazard symbols.

- **Collect Waste:** Carefully pour or pipette liquid waste into the designated container, avoiding splashes.
- **Secure and Store:** Keep the container tightly sealed in a well-ventilated area, preferably within secondary containment to mitigate spills.
- **Final Disposal:** When the container is full, contact your institution's EHS office or an approved waste contractor for disposal, which typically involves incineration.[\[7\]](#)

Spill and Decontamination Procedures

In the event of a spill, immediate and proper cleanup is critical to prevent exposure and environmental contamination.

- **Evacuate and Secure:** Alert others in the area and restrict access. Ensure proper ventilation.
- **Don PPE:** Wear the full PPE detailed in Section 1.[\[2\]](#)
- **Contain the Spill:**
 - **For liquid spills:** Cover with an absorbent, liquid-binding material (e.g., diatomite, universal binders).[\[2\]](#)
 - **For solid spills:** Carefully moisten the material to avoid generating dust, then gently sweep or wipe it up.
- **Collect Spill Debris:** Place all contaminated absorbent materials and cleaning supplies into the designated solid "Hazardous Chemical Waste" container.[\[2\]](#)
- **Decontaminate Surfaces:** Clean the spill area thoroughly with an appropriate solvent or detergent solution, followed by water. Collect all cleaning materials as hazardous waste.
- **Report the Spill:** Report the incident to your laboratory supervisor and EHS office as required by institutional policy.

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